

An In-depth Technical Guide to Lithium Bromide Hydrate (CAS 85017-82-9)

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Compound of Interest

Compound Name: *Lithium bromide hydrate*

Cat. No.: *B088217*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Lithium Bromide Hydrate** (CAS 85017-82-9), a versatile inorganic compound with significant applications across various scientific and industrial domains. As a Senior Application Scientist, this document is structured to deliver not just data, but actionable insights grounded in established scientific principles. We will delve into the core physicochemical properties, explore its diverse applications, and provide a detailed analysis of the requisite safety and handling protocols.

Compound Identification and Physicochemical Profile

Lithium Bromide Hydrate is a hygroscopic, crystalline solid that readily dissolves in water.^[1] It is the hydrated form of lithium bromide, meaning water molecules are integrated into its crystal structure.^[1] This characteristic significantly influences its physical properties and stability.^[1]

Chemical Identity

- Chemical Name: **Lithium Bromide Hydrate**^[1]
- CAS Number: 85017-82-9^{[1][2]}
- Molecular Formula: $\text{LiBr} \cdot x\text{H}_2\text{O}$ ^{[1][3][4]}

- Molecular Weight: 86.85 g/mol (anhydrous basis)[2][4]
- Synonyms: Lithium bromide (LiBr), hydrate; Lithium Bromide Monohydrate[1][5]

Physicochemical Properties

A summary of the key physical and chemical properties of **Lithium Bromide Hydrate** is presented in the table below. Understanding these properties is crucial for its appropriate application and safe handling.

Property	Value	Source(s)
Appearance	White crystalline solid or powder.[1][4]	[1][4]
Odor	Odorless.	
Taste	Sharp, bitter taste.	
Melting Point	162 - 167 °C[2][3][4][5][6]	[2][3][4][5][6]
Density	3.464 g/cm³[2][6]	[2][6]
Solubility	Highly soluble in water.[1][7][8]	[1][7][8]
Hygroscopicity	Highly hygroscopic, readily absorbs moisture from the air. [1][9]	[1][9]

Applications in Research and Industry

The unique properties of **Lithium Bromide Hydrate** make it a valuable compound in a variety of applications, ranging from industrial processes to pharmaceutical development.

Industrial Applications

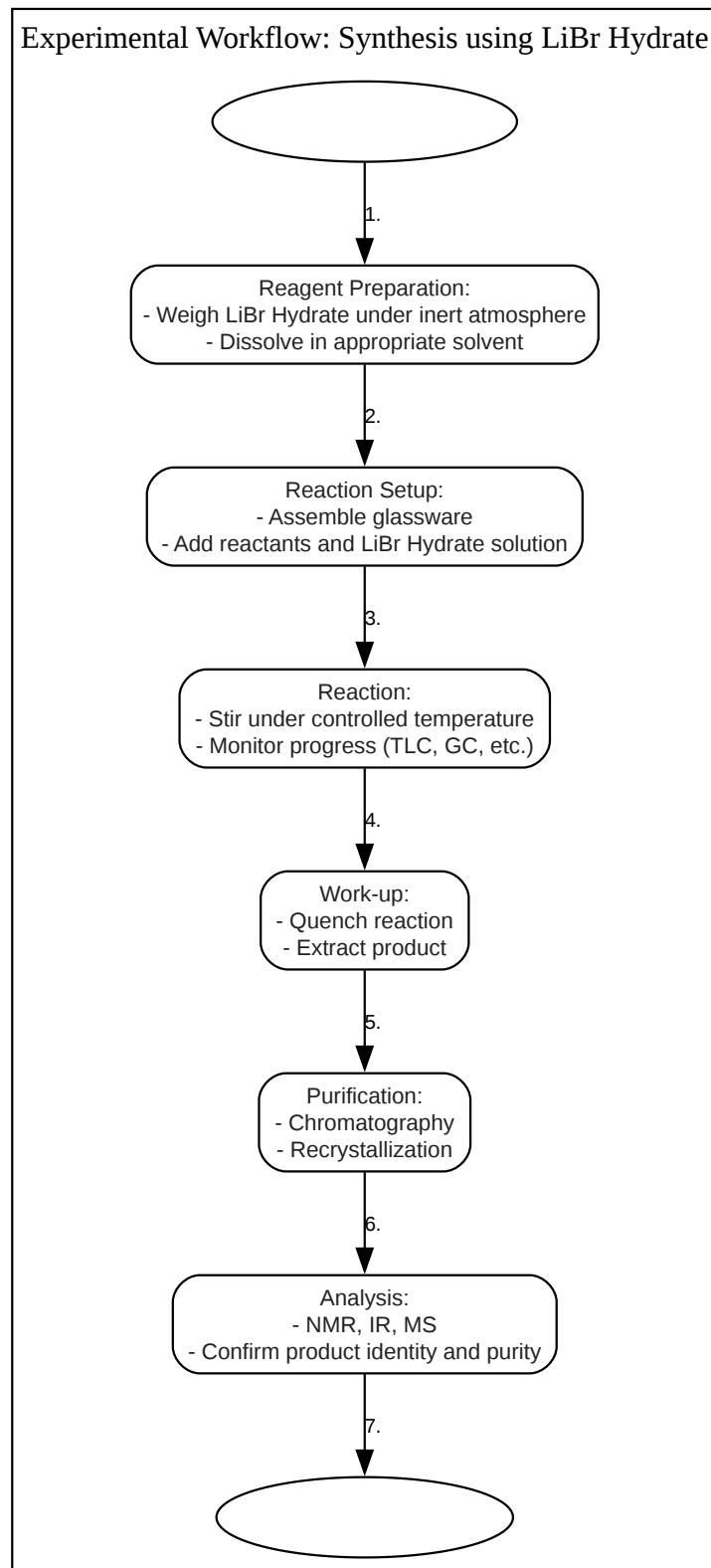
- HVAC and Refrigeration: Its primary application is as an absorbent in absorption refrigeration and air conditioning systems.[1][9][10] Its high affinity for water vapor makes it an excellent desiccant for dehumidification.[1][9]
- Industrial Drying: It serves as a desiccant in industrial drying systems.[1]

- **Brazing and Welding:** It can be a component in fluxes for brazing and welding.[9]
- **Battery Technology:** Lithium bromide is used as an electrolyte in high-energy batteries.[5][10]

Laboratory and Pharmaceutical Applications

- **Chemical Synthesis:** In organic synthesis, it can be used in alkylation processes.[9] It also serves as a source of lithium ions and bromide ions in various chemical reactions.
- **Pharmaceutical Intermediate:** **Lithium Bromide Hydrate** is utilized as a crucial intermediate in the synthesis of various therapeutic agents.[9]
- **Sedative and Hypnotic:** Historically, it has been used in pharmaceutical preparations as a sedative and hypnotic.[10]

The diverse applications of **Lithium Bromide Hydrate** are a direct consequence of its chemical properties, particularly its hygroscopicity and solubility. The workflow for utilizing this compound in a laboratory setting for synthetic purposes is outlined below.



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Caption: A generalized workflow for a chemical synthesis utilizing **Lithium Bromide Hydrate**.

Safety and Handling

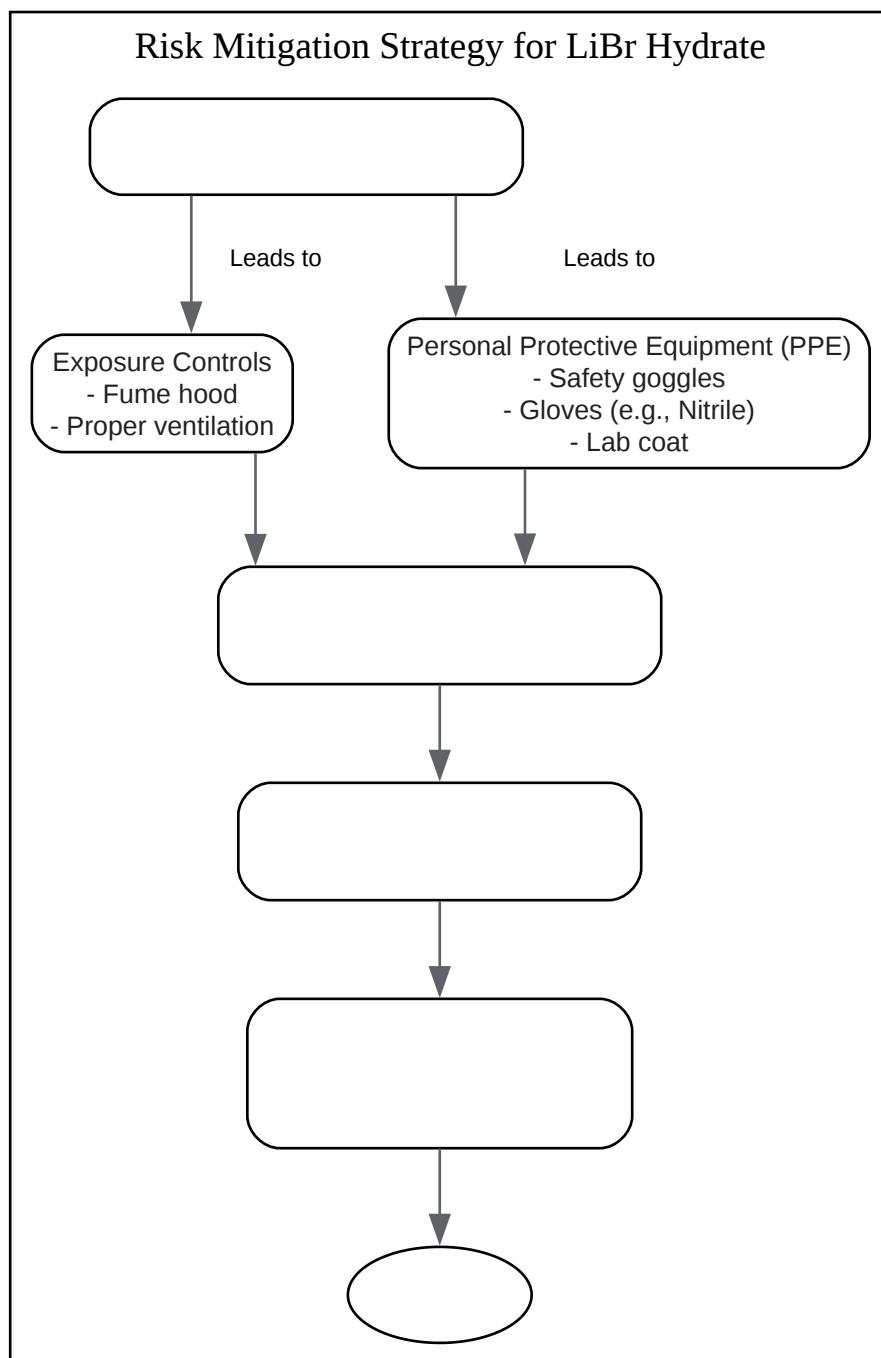
As with any chemical compound, a thorough understanding of the associated hazards and the implementation of appropriate safety protocols are paramount for the safe handling of **Lithium Bromide Hydrate**.

Hazard Identification and Classification

Lithium Bromide Hydrate is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement	Source(s)
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed. [2] [5] [7] [11]	[2] [5] [7] [11]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation. [2] [3] [7] [11]	[2] [3] [7] [11]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation. [2] [3] [7] [11]	[2] [3] [7] [11]
Respiratory Sensitization	Category 1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled. [7]	[7]
Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation)	Category 3	H335: May cause respiratory irritation. [2] [5] [11] [5] [11]	[2] [5] [11]

The logical flow for assessing and mitigating the risks associated with **Lithium Bromide Hydrate** is depicted in the following diagram.



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Caption: A logical diagram illustrating the risk mitigation strategy for handling **Lithium Bromide Hydrate**.

Recommended Handling and Storage Procedures

Handling:

- Ventilation: Handle in a well-ventilated place, preferably in a chemical fume hood.[12][13]
- Personal Protective Equipment (PPE): Wear suitable protective clothing, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[2][5][7] In case of insufficient ventilation, wear respiratory protection.[7]
- Hygiene: Avoid contact with skin, eyes, and clothing.[7][12] Do not eat, drink, or smoke when using this product.[7] Wash hands thoroughly after handling.[7]
- Dust Formation: Avoid the formation of dust and aerosols.[2][12]

Storage:

- Conditions: Store in a cool, dry, and well-ventilated place.[2][12]
- Container: Keep the container tightly closed to prevent moisture absorption.[2][7][12]
- Incompatibilities: Store away from strong acids and strong oxidizing agents.[2]

First Aid Measures

In the event of exposure, the following first aid measures should be taken immediately:

- If Inhaled: Move the person into fresh air.[2][7] If not breathing, give artificial respiration.[2][7] Consult a physician.[2]
- In Case of Skin Contact: Wash off with soap and plenty of water.[2][7] Consult a physician if irritation persists.[2][7]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2]
- If Swallowed: Rinse mouth with water.[2] Never give anything by mouth to an unconscious person.[2] Call a physician or poison control center immediately.[7]

Disposal Considerations

Dispose of unused product and contaminated packaging in accordance with local, state, and federal regulations.[\[2\]](#) It may be possible to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[\[2\]](#)

Toxicological Information

The toxicological properties of **Lithium Bromide Hydrate** have not been thoroughly investigated.[\[2\]](#) However, based on available data, the primary routes of exposure are inhalation, ingestion, and skin/eye contact.

- Acute Toxicity: Harmful if swallowed.[\[2\]](#)[\[5\]](#)[\[7\]](#)[\[11\]](#)
- Skin Irritation: Causes skin irritation.[\[2\]](#)[\[3\]](#)[\[7\]](#)[\[11\]](#)
- Eye Irritation: Causes serious eye irritation.[\[2\]](#)[\[3\]](#)[\[7\]](#)[\[11\]](#)
- Respiratory Irritation: May cause respiratory tract irritation.[\[2\]](#)[\[5\]](#)[\[11\]](#) Inhalation may cause respiratory sensitization.[\[7\]](#)
- Carcinogenicity: Not classified as a carcinogen by IARC.[\[2\]](#)

Large doses of lithium ions can lead to dizziness, prostration, and potential kidney damage, especially with limited sodium intake. Other reported effects of high lithium intake include dehydration, weight loss, dermatological effects, and thyroid disturbances.

Conclusion

Lithium Bromide Hydrate (CAS 85017-82-9) is a compound with a well-defined set of physicochemical properties that make it highly valuable in a range of industrial and research applications. Its hygroscopic nature is central to its use in HVAC and drying systems, while its chemical reactivity is leveraged in synthesis and battery technology. However, its hazardous nature necessitates strict adherence to safety protocols, including the use of appropriate personal protective equipment and handling in well-ventilated areas. By understanding and applying the information presented in this guide, researchers and professionals can safely and effectively utilize this versatile compound in their work.

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